

Different phases of ammonium tungsten oxide

Author: BenchChem Technical Support Team. **Date:** May 2026

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An In-depth Technical Guide to the Phases of **Ammonium Tungsten Oxide**

Abstract

Ammonium tungsten oxides and their precursor polyoxometalates represent a critical class of materials in the synthesis of advanced tungsten-based products. As the primary industrial feedstock for everything from tungsten metal and carbides to catalysts and electrochromic materials, understanding the distinct phases of these compounds is paramount for controlling the properties of the final product.^{[1][2]} This technical guide provides a comprehensive overview of the key phases of **ammonium tungsten oxide**, beginning with the foundational precursors, ammonium paratungstate (APT) and ammonium metatungstate (AMT). We will explore the intricate pathways of thermal decomposition and phase transformation that govern the transition from these precursors to functional materials like hexagonal ammonium tungsten bronze (h-ATB). Detailed synthesis protocols, characterization methodologies, and a comparative analysis of the structural and physical properties of each phase are presented to provide researchers and materials scientists with a robust framework for experimental design and interpretation.

Introduction: The Central Role of Ammonium Tungsten Oxides

Tungsten's unique properties, including its exceptionally high melting point and hardness, make it indispensable in numerous high-performance applications.[2] The journey from tungsten ore to a finished product, such as a cemented carbide cutting tool or a DeNO_x catalyst, almost invariably proceeds through an intermediate compound: ammonium paratungstate (APT).[1][3][4] APT and its derivatives are not mere intermediates; they are complex materials whose crystalline structure, morphology, and purity dictate the quality of all downstream tungsten products.[5]

The thermal treatment of these ammonium polytungstates initiates a cascade of phase transformations, yielding a variety of materials including ammonium metatungstate (AMT), amorphous intermediates, tungsten trioxide (WO₃), and, under specific conditions, the functional ammonium tungsten bronzes (ATB).[6][7][8] These bronzes, characterized by a mixed tungsten valence state (W⁵⁺/W⁶⁺) and a unique tunnel-like crystal structure, exhibit remarkable properties such as strong near-infrared (NIR) absorption and electronic conductivity, making them materials of significant research interest.[9][10][11]

This guide will systematically deconstruct the relationships between these phases, providing the causal links between synthesis parameters and the resulting material structure and properties.

The Precursor Phases: Ammonium Polytungstates

The two most significant ammonium polytungstate precursors are ammonium paratungstate (APT) and ammonium metatungstate (AMT). Though chemically related, their distinct structures and properties, particularly solubility, govern their processing and application.

Ammonium Paratungstate (APT)

Ammonium paratungstate is the cornerstone of the tungsten industry, crystallizing from purified tungsten-rich solutions.[12] Its most common commercial form is the tetrahydrate, (NH₄)₁₀[H₂W₁₂O₄₂]·4H₂O.[1][7] The core of the structure is the paratungstate B ion, [H₂W₁₂O₄₂]¹⁰⁻, a complex polyoxometalate cage.[1][13] The crystal morphology and the number of water molecules of hydration (which can range from 4 to 11) are dependent on the crystallization conditions, such as temperature.[1][5]

Ammonium Metatungstate (AMT)

Ammonium metatungstate, $(\text{NH}_4)_6[\text{H}_2\text{W}_{12}\text{O}_{40}] \cdot n\text{H}_2\text{O}$, is distinguished by its Keggin-type anion structure, $[\text{H}_2\text{W}_{12}\text{O}_{40}]^{6-}$, and its remarkably high solubility in water, which is a key technological advantage for processes requiring aqueous solutions, such as catalyst impregnation.[14][15] AMT is typically produced via the controlled thermal decomposition of APT, where heating between 220-280°C causes a partial loss of ammonia and water.[2][16][17]

Table 1: Comparison of Primary Ammonium Polytungstate Precursors

Property	Ammonium Paratungstate (APT)	Ammonium Metatungstate (AMT)
Typical Formula	$(\text{NH}_4)_{10}[\text{H}_2\text{W}_{12}\text{O}_{42}] \cdot 4\text{H}_2\text{O}$ [1][7]	$(\text{NH}_4)_6[\text{H}_2\text{W}_{12}\text{O}_{40}] \cdot n\text{H}_2\text{O}$ [14][15]
Anion Structure	Paratungstate B: $[\text{H}_2\text{W}_{12}\text{O}_{42}]^{10-}$ [1][13]	α -Keggin: $[\text{H}_2\text{W}_{12}\text{O}_{40}]^{6-}$ [14]
Solubility in Water	Partially soluble[2]	Very high (e.g., 1635 g L ⁻¹ at RT)[14]
Primary Role	Main industrial raw material from ore[1][2]	High-purity, soluble precursor for catalysts[7][18]

Phase Transformations: From Precursor to Functional Material

The conversion of APT and AMT into various tungsten oxides and bronzes is governed by the thermal conditions and the processing atmosphere. These transformations are complex, often proceeding through several intermediate phases.

Thermal Decomposition Pathways

The thermal decomposition of APT is a well-studied, multi-step process that differs significantly depending on the presence of a reducing or non-reducing atmosphere.[7][19]

- Non-Reducing Conditions (e.g., Air):

- Dehydration (50–190°C): Initial heating drives off the water of hydration to form anhydrous APT.[7]
- AMT Formation (190–250°C): The compound releases ammonia, transforming the paratungstate structure into that of metatungstate.[7][17]
- Amorphous Phase (250–380°C): A major release of both ammonia and water leads to the collapse of the crystalline structure, resulting in an X-ray amorphous intermediate.[7]
- Crystallization (>400°C): An exothermic event marks the crystallization of the amorphous phase into stable tungsten trioxide (WO_3), typically monoclinic.[7][14][20]
- Reducing Conditions (e.g., Hydrogen, Ammonia): The initial steps of dehydration and ammonia loss are similar. However, the reducing atmosphere prevents full oxidation to W^{6+} . Instead of forming WO_3 , the material stabilizes as a mixed-valence ammonium tungsten bronze (ATB).[9][19] This is a critical pathway for producing functional bronze materials.[21]

The diagram below illustrates these divergent transformation pathways.

Caption: Thermal decomposition pathways of APT under different atmospheres.

Hydrothermal Synthesis of Ammonium Tungsten Bronzes

Beyond solid-state thermal reduction, hydrothermal and solvothermal methods offer precise control over the synthesis of ammonium tungsten bronze nanostructures.[10] These wet-chemical routes typically involve heating a precursor solution (e.g., AMT or APT in water) in a sealed autoclave at temperatures between 200–350°C.[22][23]

Interestingly, the precursor's molecular structure can direct the crystallization pathway. When using AMT, hexagonal ammonium tungsten bronze ($(\text{NH}_4)_{0.25}\text{WO}_3$) often forms directly.[22][24] However, when starting with APT, the reaction may proceed through a metastable pyrochlore-type tungsten oxide hydrate ($\text{WO}_3 \cdot 0.5\text{H}_2\text{O}$) intermediate before transforming into the final hexagonal bronze phase.[22][23][24] This highlights a sophisticated structure-directing role of the initial polyoxometalate cluster.

Spotlight on Key Crystalline Phases

Hexagonal Ammonium Tungsten Bronze (h-ATB)

The most studied and technologically relevant bronze phase is the hexagonal ammonium tungsten bronze, often designated α -HATB.[8][21]

- **Structure:** h-ATB possesses a hexagonal crystal system (space group $P6_3/mcm$) composed of corner-sharing WO_6 octahedra.[9] This arrangement creates large hexagonal tunnels running through the structure, which are occupied by ammonium (NH_4^+) ions. These ions are crucial for stabilizing the hexagonal framework.[25]
- **Properties:** The defining characteristic of h-ATB is the mixed valence state of tungsten, containing both W^{6+} and W^{5+} (and sometimes W^{4+}) ions.[10][11] The presence of W^{5+} introduces free electrons into the structure, leading to its distinctive blue color and, more importantly, strong localized surface plasmon resonance (LSPR). This LSPR effect results in intense absorption in the near-infrared (NIR) region while maintaining high transparency in the visible spectrum.[10][26] This unique optical property makes h-ATB a prime candidate for solar heat-shielding films and smart windows.[10]

Table 2: Properties of Hexagonal Ammonium Tungsten Bronze (h-ATB)

Property	Description
Typical Formula	$(NH_4)_xWO_3$ ($x \approx 0.25 - 0.33$)[9][22][27]
Crystal System	Hexagonal[8][9]
Key Structural Feature	WO_6 octahedral framework with hexagonal tunnels containing NH_4^+ ions[11][25]
Valence State	Mixed W^{6+} and W^{5+} [10][25]
Key Physical Property	Strong Near-Infrared (NIR) Absorption[10][11][26]
Applications	NIR shielding films, catalysts, gas sensors, electrochromic devices[4][8][10]

Higher Temperature Bronze Phases

Further heating of h-ATB (α -HATB) can induce additional phase transformations. Around 550°C, a phase described as "reduced hexagonal (h-) WO_3 " can form, which has a similar structure but with nearly empty hexagonal channels.^{[8][21]} At even higher temperatures (600-650°C), this can transform into another hexagonal phase, termed β -HATB.^{[8][21]}

Experimental Protocols & Characterization

Reproducible synthesis and accurate characterization are essential for harnessing the properties of these materials.

Synthesis Protocols

Protocol 1: Thermal Synthesis of Ammonium Metatungstate (AMT) from APT

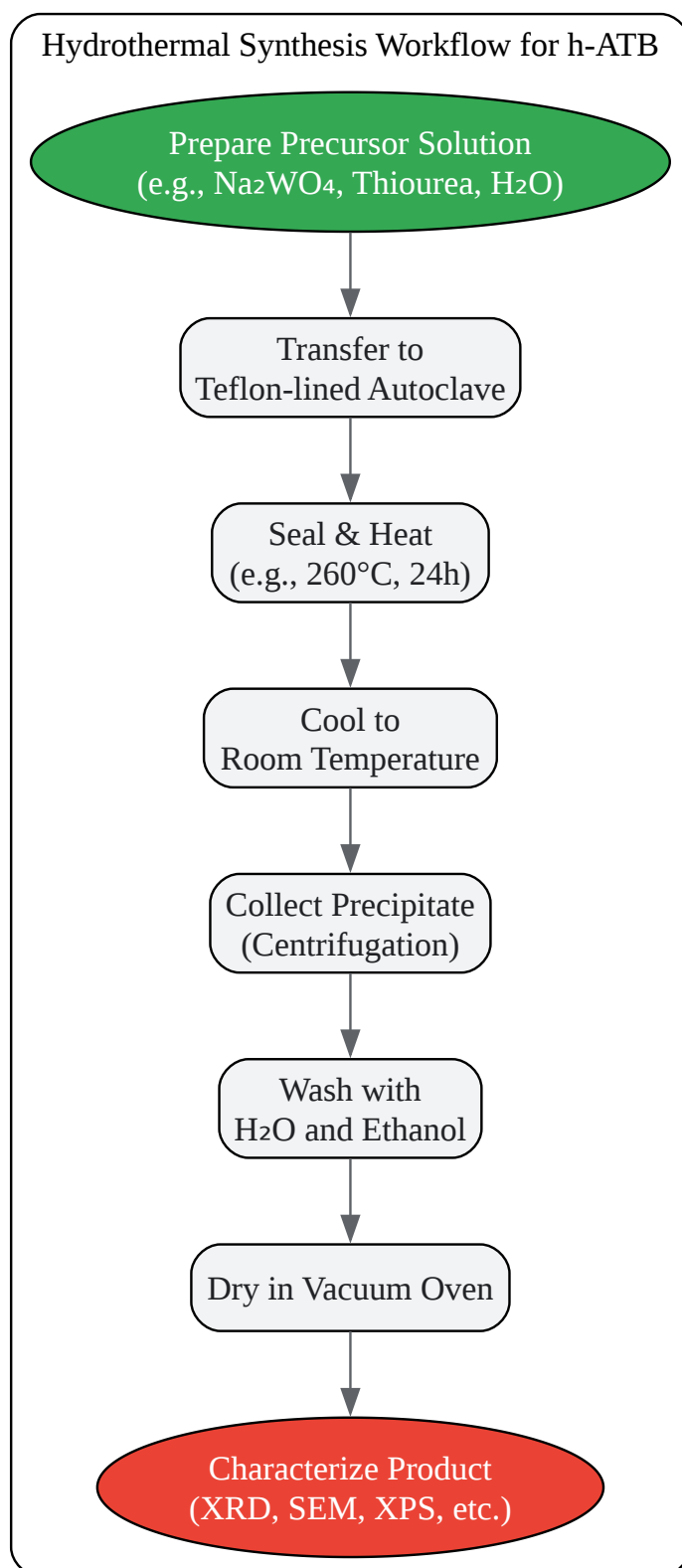
This protocol describes the conversion of APT to the highly soluble AMT via controlled calcination.^[17]

- **Preparation:** Place a known quantity of ammonium paratungstate (APT) powder in a ceramic crucible.
- **Calcination:** Heat the sample in a furnace with controlled atmosphere (e.g., flowing dry air or nitrogen) to a temperature between 210-265°C.^[6] The key is to avoid temperatures that are too low (incomplete conversion) or too high (formation of insoluble WO_3).^[17]
- **Holding:** Maintain the temperature for a sufficient duration (e.g., 2-4 hours) to ensure complete conversion. The end of the reaction is difficult to judge visually, so precise control of time and temperature is critical.^[17]
- **Cooling & Dissolution:** Cool the resulting powder to room temperature. The product, primarily AMT, can be dissolved in hot water to separate it from any unreacted APT or insoluble oxides.^[14]
- **Recovery:** The final AMT product can be recovered from the aqueous solution by spray drying or crystallization.^[14]

Protocol 2: Hydrothermal Synthesis of h-ATB Nanoplatelets

This protocol is adapted from a one-step method for producing h-ATB with strong NIR absorption properties.[\[10\]](#)

- **Precursor Solution:** Dissolve sodium tungstate dihydrate ($\text{Na}_2\text{WO}_4 \cdot 2\text{H}_2\text{O}$) and thiourea ($\text{CH}_4\text{N}_2\text{S}$) as a reducing agent in deionized water in a beaker.
- **Transfer to Autoclave:** Transfer the homogeneous solution into a Teflon-lined stainless-steel autoclave.
- **Hydrothermal Reaction:** Seal the autoclave and heat it to 260°C for a period of 24 hours. The reaction temperature is a critical parameter influencing the final phase and morphology.[\[10\]](#)
- **Cooling and Collection:** After the reaction, allow the autoclave to cool naturally to room temperature. Collect the resulting precipitate by centrifugation.
- **Washing:** Wash the collected product repeatedly with deionized water and ethanol to remove any unreacted precursors and byproducts.
- **Drying:** Dry the final h-ATB nanoplatelet powder in a vacuum oven at 60°C .



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Caption: A typical experimental workflow for the hydrothermal synthesis of h-ATB.

Essential Characterization Techniques

- X-ray Diffraction (XRD): The primary tool for phase identification. It is used to distinguish between the different crystalline structures of APT, AMT, h-ATB, and various tungsten oxides. [\[9\]](#)[\[21\]](#)
- Thermal Analysis (TG/DTA): Thermogravimetric and Differential Thermal Analysis are used to study the decomposition process, identifying the temperatures at which water and ammonia are lost and when phase transitions occur. [\[7\]](#)[\[19\]](#)
- X-ray Photoelectron Spectroscopy (XPS): Essential for confirming the mixed valence states (W^{6+} , W^{5+}) in ammonium tungsten bronzes, which is the origin of their unique properties. [\[10\]](#)[\[21\]](#)
- Electron Microscopy (SEM/TEM): Scanning and Transmission Electron Microscopy are used to visualize the morphology and size of the synthesized particles, such as the nanoplatelets or nanorods of h-ATB. [\[21\]](#)
- UV-Vis-NIR Spectroscopy: Used to measure the optical properties, particularly to quantify the NIR absorption and visible light transmittance of h-ATB films. [\[10\]](#)[\[26\]](#)

Applications of Ammonium Tungsten Oxide Phases

The diverse phases derived from ammonium tungstate precursors serve a wide range of industries.

- Advanced Materials Manufacturing: APT is the universal starting material for producing tungsten metal powder, tungsten wires, and tungsten carbide (WC) for the hard metal industry. [\[2\]](#)[\[7\]](#)
- Catalysis: Both AMT and the final oxide products are used to create catalysts for crucial industrial processes, including hydrodesulfurization and hydrodenitrification in oil refining and selective catalytic reduction (DeNO_x) for flue gas treatment. [\[4\]](#)[\[18\]](#)
- Energy-Saving Materials: The strong NIR shielding properties of hexagonal ammonium tungsten bronze make it a highly sought-after material for transparent heat-shielding coatings on architectural and automotive glass. [\[10\]](#)[\[27\]](#)

- Electronics and Sensors: The unique electronic properties of tungsten bronzes and oxides are being explored for applications in gas sensors, electrochromic "smart" windows, and as components in electrochemical cells.[8]

Conclusion

The family of **ammonium tungsten oxides** is more than a simple collection of chemical intermediates; it is a versatile system of materials where each phase possesses a distinct structure and set of properties. The transition between these phases—from the foundational precursors APT and AMT to the functional hexagonal ammonium tungsten bronze—is dictated by carefully controlled synthesis conditions, primarily temperature and atmosphere. A thorough understanding of these phase relationships, enabled by robust synthesis protocols and precise characterization, is fundamental to innovation in the vast field of tungsten-based technologies. This knowledge empowers researchers and scientists to tailor the properties of these materials for applications ranging from industrial catalysis to next-generation energy-saving solutions.

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- To cite this document: BenchChem. [Different phases of ammonium tungsten oxide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15942783/docs#different-phases-of-ammonium-tungsten-oxide\]](https://www.benchchem.com/product/b15942783/docs#different-phases-of-ammonium-tungsten-oxide)

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